

Glycidyl butyrate proper disposal procedures

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Compound of Interest

Compound Name: Glycidyl butyrate

Cat. No.: B011441

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Proper disposal of **glycidyl butyrate** is essential for maintaining laboratory safety and ensuring environmental compliance. As a combustible liquid that is harmful if swallowed and can cause skin, eye, and respiratory irritation, **glycidyl butyrate** must be managed as a hazardous chemical from the moment it is designated as waste.^{[1][2][3]}

This guide provides detailed, step-by-step procedures for the safe handling and disposal of **glycidyl butyrate**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols, in conjunction with institutional and local regulations, is critical for safe laboratory operations.

Immediate Safety and Handling Protocols

Before handling **glycidyl butyrate** waste, ensure all necessary safety measures are in place.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles or a face shield, protective gloves (e.g., nitrile), and a lab coat.^[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]
- **Emergency Equipment:** Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.^{[1][2]}
- **Ignition Sources:** **Glycidyl butyrate** is a combustible liquid.^{[1][2]} All potential sources of ignition, such as open flames, hot surfaces, and sparks, must be eliminated from the storage and handling areas.^{[1][2]}

Glycidyl Butyrate Properties and Hazards

A summary of key quantitative data for **glycidyl butyrate** is provided below. This information is critical for accurate hazard assessment and waste classification.

Property	Data
CAS Number	60456-26-0[1][3][4][5][6]
Molecular Formula	C ₇ H ₁₂ O ₃ [3]
Molecular Weight	144.17 g/mol [3]
Flash Point	84 °C - 90 °C (183 °F - 194 °F)[2][3]
Boiling Point	197 °C (lit.)[3]
Density	~1.03 g/mL at 20 °C[3]
Hazard Classifications	Combustible Liquid (Category 4)[1][2], Acute Toxicity, Oral (Category 4)[1][2], Skin Irritant (Category 2)[1][2], Eye Irritant (Category 2)[1][2], Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System)[1][2][3]

Step-by-Step Disposal Procedure

The proper disposal of **glycidyl butyrate** is a multi-step process that requires careful attention to waste classification, containment, and regulatory compliance.

Experimental Protocol: Waste Collection and Containment

This protocol outlines the standard methodology for collecting and storing **glycidyl butyrate** waste prior to disposal.

- Waste Determination: Chemical waste generators must first determine if the discarded **glycidyl butyrate** is classified as hazardous waste according to federal, state, and local

regulations.[1][2][5] Given its characteristics as a combustible liquid and irritant, it is typically managed as hazardous waste.[1][2][7][8]

- Container Selection: Use only appropriate, chemically compatible containers for waste collection.[7] The container must be in good condition, free of leaks, and have a tightly sealing cap.[9]
- Handling Spills and Residues:
 - For small spills, absorb the material using an inert absorbent such as vermiculite, dry sand, or earth.[1][5]
 - Do not use combustible materials like paper towels for the initial absorption of large quantities.
 - Collect the absorbent material and any contaminated debris into a suitable container for disposal.[1][5]
 - Prevent the spilled material from entering drains or waterways.[5][6]
- Labeling: As soon as waste is added to the container, it must be clearly labeled. Use a hazardous waste tag that includes:
 - The words "Hazardous Waste"
 - The full chemical name: "**Glycidyl butyrate**"
 - The specific hazard characteristics (e.g., "Combustible," "Irritant") [7]
 - The date accumulation started.
- Storage:
 - Keep waste containers tightly closed at all times, except when adding waste.[7][8][9]
 - Store the sealed containers in a designated, well-ventilated satellite accumulation area.[7]
 - Ensure the storage area is away from heat and ignition sources.[2]

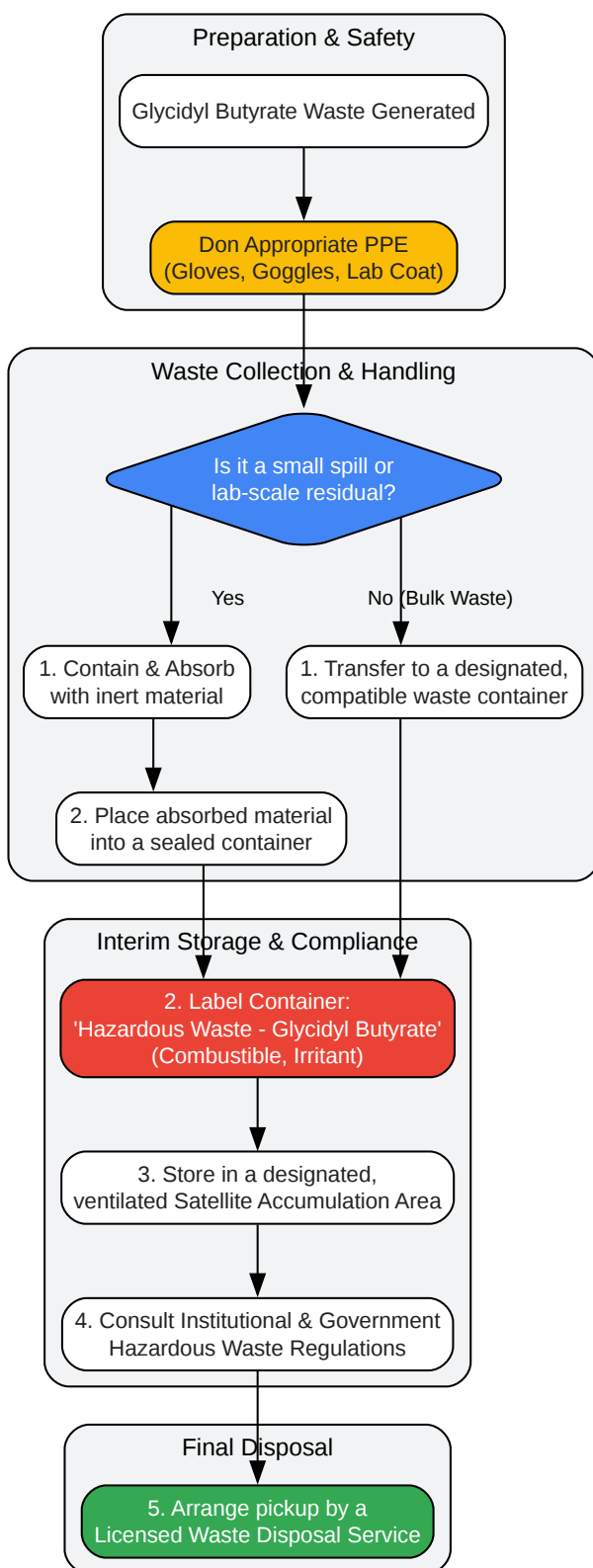
- Segregate **glycidyl butyrate** waste from incompatible materials.[\[8\]](#)

Final Disposal Plan

- Consult Regulations: It is mandatory for the waste generator to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal procedures.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Professional Disposal Service: Arrange for the collection of the waste by a licensed and approved waste disposal company.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#) Do not attempt to dispose of **glycidyl butyrate** through the standard sewer or municipal trash systems.[\[5\]](#)
- Documentation: Maintain records of all hazardous waste disposal as required by your institution and regulatory agencies.

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **glycidyl butyrate**.



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Caption: Workflow for the safe disposal of **glycidyl butyrate** waste.

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